n-Pentane: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Pentane*
CAS No.:	*70955-08-7*
Cat. No.:	*B7769027*

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This guide provides an in-depth exploration of n-**pentane**, a fundamental hydrocarbon with significant applications across various scientific disciplines, including pharmaceutical development and materials science. We will delve into its core physicochemical properties, its roles in experimental and industrial settings, and the critical safety protocols necessary for its handling. The information presented herein is synthesized from established chemical literature and safety data, providing a reliable resource for laboratory and development professionals.

Core Chemical Identity and Physicochemical Properties

n-**Pentane**, a straight-chain alkane, is a colorless, volatile liquid with a characteristic gasoline-like odor.[1] Its fundamental identifiers are crucial for regulatory compliance, procurement, and accurate experimental documentation.

- Chemical Formula: C_5H_{12}[2][3]
- CAS Number: 109-66-0[1][4][5][6]

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- Molecular Weight: 72.15 g/mol [1][2][7][8]

The physical properties of n-**pentane** dictate its behavior as a solvent and its suitability for various applications. These properties are summarized in the table below.

Property	Value	Source
Molar Mass	72.15 g/mol	[2][7]
Density	0.626 g/cm³ (at 20°C)	[7]
Melting Point	-129.8°C	[7]
Boiling Point	36.1°C	[1]
Flash Point	-57°F	[7]
Vapor Pressure	426 mmHg (at 20°C)	[7]
Solubility in Water	0.004 g/L (at 20°C)	[7]

n-**Pentane**'s low boiling point and high vapor pressure contribute to its high volatility. Its non-polar nature makes it an excellent solvent for other non-polar substances such as oils, fats, and waxes.[2] It is almost insoluble in water but exhibits good miscibility with many organic solvents like ethers, esters, and aromatic hydrocarbons.[2][7]

Isomeric Forms of **Pentane**

It is essential to distinguish n-**pentane** from its structural isomers, which have the same chemical formula (C_5H_{12}) but different molecular structures. This structural variance leads to different physical and chemical properties.

Caption: Molecular structures of n-**pentane** and its isomers.

Applications in Scientific Research and Industry

n-**Pentane**'s unique properties make it a valuable component in numerous applications.

- Solvent and Reagent: Due to its non-polar nature, n-**pentane** is widely used as a solvent in chemical reactions, extractions, and chromatography.[2][3] In the pharmaceutical industry,

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high-purity n-**pentane** is utilized for the purification of active pharmaceutical ingredients (APIs).[2]

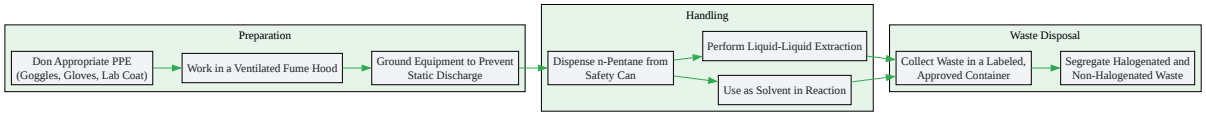
- Blowing Agent: n-**Pentane** is an effective blowing agent for producing polystyrene and polyurethane foams.[2] It serves as a more environmentally friendly alternative to some chlorofluorocarbons (CFCs).
- Refrigerant: It can be used as a refrigerant in air conditioning and refrigeration systems.[2]
- Fuel Component: n-**Pentane** is a significant component of gasoline.[1][7]

Safety, Handling, and Experimental Protocols

4.1 Hazard Identification and Personal Protective Equipment (PPE)

n-**Pentane** is a highly flammable liquid and vapor.[4] It can also cause drowsiness or dizziness and may be fatal if swallowed and enters the airways due to its aspiration toxicity.[4] Repeated exposure may cause skin dryness or cracking.[4]

A typical experimental workflow involving n-**pentane** necessitates strict safety protocols.



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Caption: General experimental workflow for handling n-**pentane**.

4.2 Step-by-Step Protocol: n-**Pentane** in Liquid-Liquid Extraction

This protocol outlines the use of n-**pentane** for extracting a non-polar compound from an aqueous solution.

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- Preparation:
  - Ensure all work is performed in a certified chemical fume hood.
  - Don appropriate PPE, including safety goggles, nitrile gloves, and a flame-retardant lab coat.
  - Prepare the aqueous solution containing the target compound in a separatory funnel.
- Extraction:
  - Add a measured volume of n-**pentane** to the separatory funnel. The volume will depend on the partition coefficient of the target compound.
  - Stopper the funnel and gently invert it several times to mix the phases, venting frequently to release pressure buildup.
  - Place the funnel in a ring stand and allow the layers to separate completely. The less dense n-**pentane** layer will be on top.
- Separation and Collection:
  - Carefully drain the lower aqueous layer.
  - Collect the upper n-**pentane** layer, which now contains the extracted compound, through the top opening of the funnel to avoid contamination.
- Solvent Removal (If Necessary):
  - The n-**pentane** can be removed from the extracted compound using a rotary evaporator under reduced pressure. The low boiling point of n-**pentane** facilitates its easy removal.
- Waste Disposal:
  - Dispose of all n-**pentane** waste in a properly labeled, non-halogenated solvent waste container.

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This self-validating protocol ensures safety through proper ventilation and PPE, while the distinct phase separation provides a clear endpoint for the extraction process. The volatility of n-**pentane**, a key property, is leveraged for easy removal, confirming its suitability for this application.

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